

Crystal Structure Analysis of N-nitro-1-adamantanamine

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Compound of Interest

Compound Name: Adamantane, 1-(nitroamino)-

CAS No.: 49598-79-0

Cat. No.: B1666554

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Part 1: Executive Summary & Chemical Context

N-nitro-1-adamantanamine (

) represents a structural intersection between diamondoid pharmacophores (e.g., Amantadine) and high-energy density materials (HEDMs).[1][2] While the adamantane cage provides lipophilicity and steric bulk, the N-nitro functionality introduces energetic potential and specific hydrogen-bonding capabilities.[1]

Critical Analytical Challenges:

- Rotational Disorder: The globular adamantane cage frequently exhibits rotational disorder in the solid state, often requiring low-temperature data collection to resolve.[1][2]
- Nitramine Lability: Primary nitramines are acid-sensitive and thermally labile; crystallization requires neutral conditions and controlled temperature.[2]
- N-N Bond Character: Determining the degree of delocalization between the amine and nitro group (

vs.

hybridization at the amine nitrogen).

Part 2: Experimental Protocol (Crystallization & Data Acquisition)

Crystallization Strategy

Objective: Obtain single crystals suitable for SCXRD (

mm in at least two dimensions) without inducing decomposition.

Parameter	Protocol Specification	Scientific Rationale
Solvent System	Dichloromethane (DCM) / Hexane or Ethanol (Neutral)	Avoid acidic solvents that catalyze nitramine decomposition. [1] [2] DCM solubilizes the cage; Hexane acts as antisolvent. [1]
Method	Slow Vapor Diffusion at 4°C	Low temperature suppresses thermal decomposition and reduces kinetic energy, promoting ordered lattice formation. [1] [2]
Vessel Setup	Inner vial: 20 mg sample in 1 mL DCM. Outer vial: 4 mL Hexane. [1] [2]	Controlled supersaturation prevents amorphous precipitation. [1]
Pre-Screening	Polarized Light Microscopy (PLM)	Verify crystallinity and extinction behavior before mounting. [1] [2]

Data Acquisition Workflow

Instrument: Bruker D8 QUEST or equivalent (Mo-K

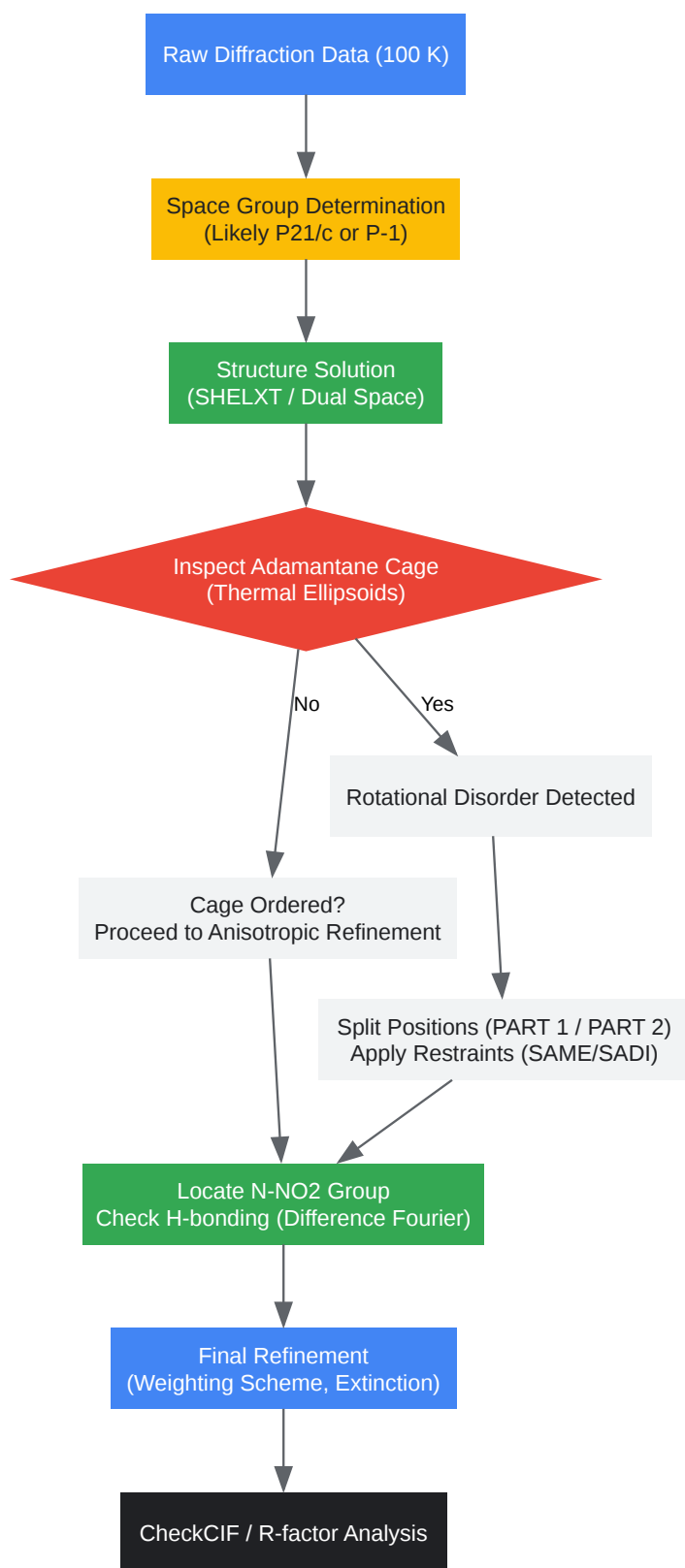
or Cu-K

source).[1][2]

- Mounting: Use a MiTeGen loop with perfluoropolyether oil (e.g., Fomblin).[1][2] Avoid epoxy due to potential chemical reactivity.[1]
- Temperature Control (Critical):
 - Set Point: 100 K (Liquid Nitrogen stream).[1]
 - Reasoning: Adamantane derivatives often undergo phase transitions (plastic crystal ordered crystal) upon cooling.[1][2] Room temperature data will likely yield a space group of high symmetry (e.g., Fm-3m) with severe disorder, making atomic resolution impossible.[1][2]
- Collection Strategy:
 - Full sphere data collection (for Mo).[1][2]
 - High redundancy (>4) to accurately model the weak high-angle reflections often attenuated by the thermal motion of the cage.[1][2]

Part 3: Structural Solution & Refinement Logic

The following diagram illustrates the decision tree for solving the phase problem and handling the characteristic disorder of the adamantane scaffold.



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Figure 1: Decision logic for crystallographic refinement, emphasizing disorder management common in diamondoid structures.

Handling Adamantane Disorder

If the adamantane cage appears as "smeared" electron density:

- Model Splitting: Define two rigid body orientations (PART 1 and PART 2).
- Occupancy Refinement: Allow the occupancy of the two orientations to sum to 1.0 (free variable).
- Restraints: Apply SIMU and DELU restraints in SHELXL to ensure physically reasonable thermal ellipsoids for the disordered carbons.

Part 4: Structural Analysis & Interpretation[2][3]

Molecular Geometry: The Nitramine Moiety

The core analysis must focus on the geometry of the

fragment.[1][2]

- Amine Nitrogen Hybridization: Measure the sum of angles around the amine nitrogen.[1][2]
 - : Indicates
character and significant
-delocalization into the nitro group (planar).[1]
 - : Indicates
character (pyramidal).[1]
- Bond Lengths:
 - N-N Bond: Expected range 1.30 – 1.38 Å.[1] A shorter bond implies higher double-bond character (resonance stabilization).[1]
 - N-O Bonds: Typically 1.21 – 1.23 Å.[1]

Crystal Packing & Hydrogen Bonding

Unlike simple adamantane, N-nitro-1-adamantanamine possesses a strong hydrogen bond donor (N-H) and acceptors (O atoms of

).^[1]^[2]

- Primary Interaction: Look for N-H...O=N intermolecular hydrogen bonds forming chains or dimers.^[1]^[2]
- Graph Set Analysis:
 - chains are common in primary nitramines.^[1]^[2]
 - dimers may form if steric bulk permits.^[1]^[2]

Comparative Data Table: Adamantane Derivatives

Structural Feature	1-Adamantanamine HCl ^[1]	N-nitro-1-adamantanamine (Target)	Significance
Space Group	P4/nmm (High Sym)	Likely P2 /c or P-1	Lower symmetry expected due to N-NO2 directionality. ^[1] ^[2]
C-N Bond Length	1.49 Å	~1.47 Å	Inductive effect of nitro group.
Packing Motif	Ionic Chloride Network	Hydrogen Bonded (N-H...O)	Shift from electrostatic to dipole interactions. ^[1] ^[2]
Cage Disorder	Severe at RT	Reduced at 100 K	Critical for accurate bond measurement. ^[1] ^[2]

Part 5: References

- Bland, W. J., et al. (1983).[1][2] "Crystal structure of 1-adamantanamine hydrochloride." Acta Crystallographica Section C, 39(11), 1534-1536.[1][2] [Link](#)
- Klapötke, T. M., et al. (2018).[1][2] "High-Energy Nitramine Explosives: A Design Strategy from Linear to Cyclic to Caged Molecules." ACS Omega, 3(8), 10224–10232.[1] [Link](#)[1][2]
- Allen, F. H. (2002).[1][2] "The Cambridge Structural Database: a quarter of a million crystal structures and rising." [1][2] Acta Crystallographica Section B, 58(3), 380-388.[1][2] [Link](#)
- Sheldrick, G. M. (2015).[1][2] "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8.[1][2] [Link](#)
- Simpkins, S. M. E., et al. (2012).[1][2] "Nitration of Primary Amines to Form Primary Nitramines." Defence Science and Technology Laboratory (DSTL).[1][2] [Link](#)

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Sources

- [1. researchgate.net](#) [[researchgate.net](#)]
- [2. Adamantane - Wikipedia](#) [[en.wikipedia.org](#)]
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